

Proxan-Sodium (Sodium Isopropyl Xanthate): Absence of Evidence in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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Despite a comprehensive review of scientific literature and chemical databases, there is currently no evidence to suggest that **Proxan**-sodium (also known as Sodium Isopropyl Xanthate) is utilized in high-throughput screening (HTS) assays for drug discovery or related biological research. The primary applications of this compound are firmly established in the mining industry as a flotation agent for the separation of sulfide minerals, in agriculture as an herbicide, and as a reagent in various chemical syntheses.

Proxan-sodium, with the chemical formula $C_4H_7NaOS_2$, is a yellowish powder soluble in water. [1] Its synthesis typically involves the reaction of isopropyl alcohol with carbon disulfide in the presence of a strong base. While some xanthate derivatives have been explored for potential biological activities, including cytotoxic effects against cancer cell lines, these studies do not extend to **Proxan**-sodium within the context of large-scale screening campaigns.[2][3]

The core requirements of the user's request—detailed application notes, experimental protocols, quantitative data from HTS assays, and associated signaling pathway diagrams—cannot be fulfilled due to the lack of publicly available information on the use of **Proxan**-sodium in this specific scientific domain. Searches for its application under various synonyms, including Sodium Isopropyl Xanthate and Sodium O-isopropyl dithiocarbonate, yielded no relevant results in the context of HTS.

Established Applications of Proxan-Sodium

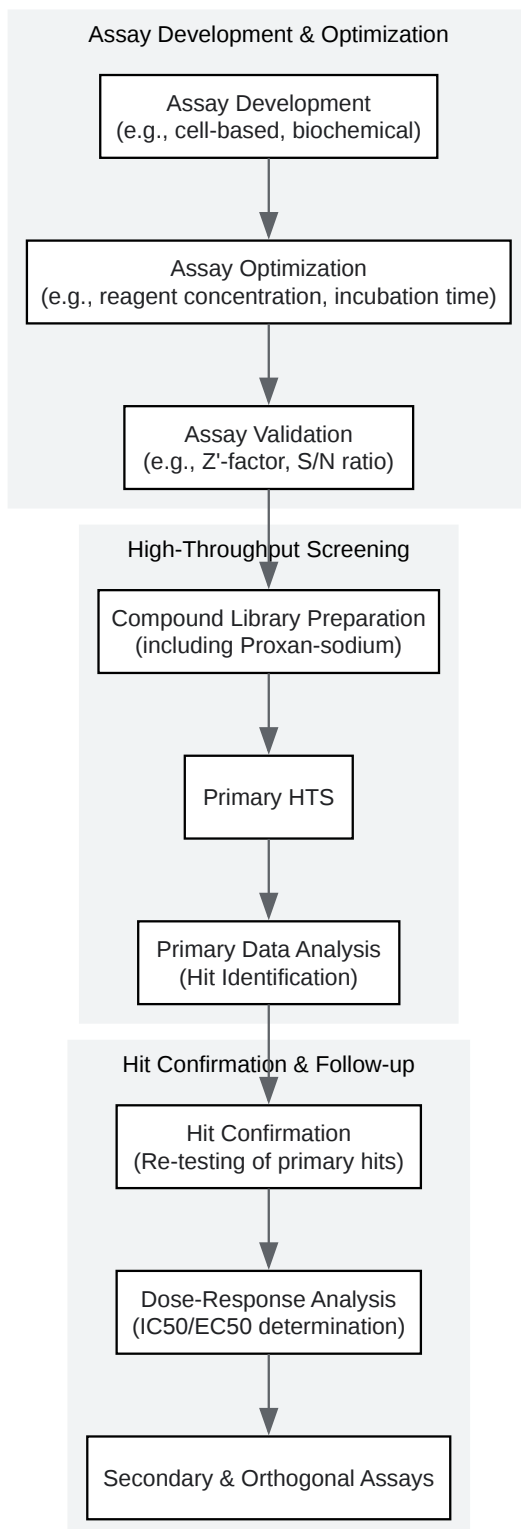
The well-documented uses of **Proxan**-sodium are detailed in the following table, summarizing its primary industrial applications.

Industrial Application	Function	Relevant Properties
Mining	Flotation collector for sulfide ores (e.g., copper, lead, zinc) [1][4][5][6]	Selectively adsorbs onto the surface of sulfide minerals, rendering them hydrophobic for separation.
Agriculture	Herbicide[1][4][6]	Exhibits phytotoxicity to certain plant species.
Chemical Synthesis	Intermediate and reagent[4][6][7]	Used in the production of other organic compounds.
Rubber Industry	Vulcanization accelerator[7]	Aids in the cross-linking of polymer chains.

Hypothetical High-Throughput Screening Workflow

While no specific HTS protocols for **Proxan**-sodium exist, a general workflow for screening a novel compound is presented below for illustrative purposes. This diagram outlines the logical steps that would be taken if a compound like **Proxan**-sodium were to be evaluated for biological activity in a high-throughput setting.

General High-Throughput Screening Workflow

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